

(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol

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An In-depth Technical Guide on the Molecular Weight of **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol**

For researchers, scientists, and drug development professionals, precise molecular data is paramount. This document provides a detailed breakdown of the molecular weight for the chiral compound **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol**.

Chemical Identity

(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol, a common intermediate in organic synthesis, is identified by the following:

- CAS Number: 127559-33-5[1][2][3]
- Molecular Formula: C₁₅H₂₃NO₄[3][4]

Molecular Weight Determination

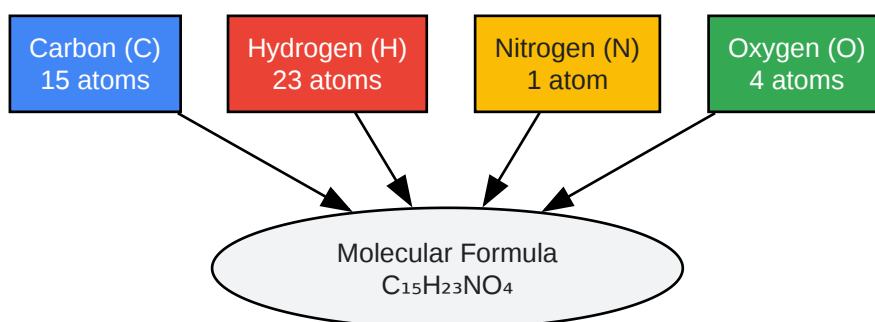
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The elemental composition of **(R)-(+)-3-Benzyloxy-2-(Boc-amino)-1-propanol** is broken down in the table below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	15	12.011[5][6][7]	180.165
Hydrogen	H	23	1.008[8][9][10]	23.184
Nitrogen	N	1	14.007[11][12] [13]	14.007
Oxygen	O	4	15.999[14][15] [16]	63.996
Total		281.352		

The calculated molecular weight is 281.352 g/mol . This value is consistent with commercially available product data, which lists the molecular weight as 281.35 g/mol [1][2][3].

Visualization of Elemental Composition

The following diagram illustrates the relationship between the constituent elements and the final molecular formula of the compound.



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